

# Application Note & Protocol: Preparation of Trovirdine Stock Solutions in DMSO

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## Compound of Interest

Compound Name: *Trovirdine*

Cat. No.: *B1662467*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Trovirdine** is a non-nucleoside reverse transcriptase inhibitor (NNRTI) that has been investigated for its potential in antiretroviral therapy. Accurate and consistent preparation of stock solutions is critical for reliable in vitro and in vivo experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Trovirdine** due to its high solubilizing capacity for this compound. This document provides a detailed protocol for the preparation, storage, and handling of **Trovirdine** stock solutions in DMSO.

## Quantitative Data Summary

For accurate preparation of molar solutions, refer to the chemical properties of **Trovirdine** and its hydrochloride salt provided in the table below.

Property	Trovirdine	Trovirdine Hydrochloride
Molecular Formula	C13H13BrN4S	C13H14BrClN4S
Molecular Weight	337.24 g/mol [1][2][3][4]	373.70 g/mol [5]
CAS Number	149488-17-5[1][2][6]	148311-89-1[5]
Solubility in DMSO	≥ 10 mg/mL[6], 100 mg/mL (with ultrasonic)[1][7]	Data not available
Appearance	White to off-white solid[7]	Data not available

## Experimental Protocol

### 1. Materials and Equipment

- **Trovirdine** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Vortex mixer
- Water bath or sonicator (optional, for aiding dissolution)
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### 2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **Trovirdine** and DMSO before handling.

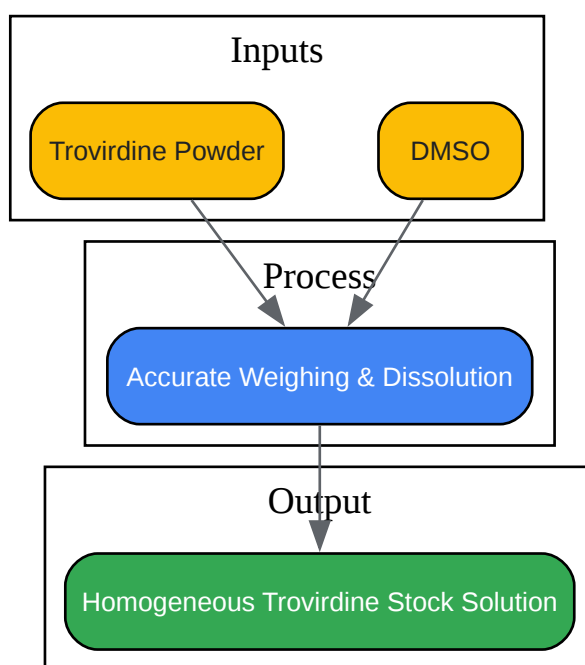
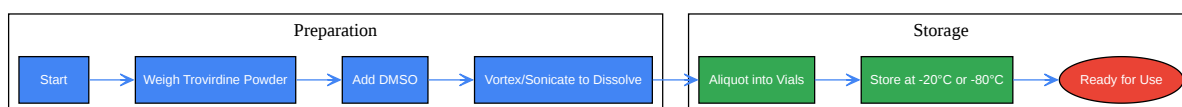
### 3. Step-by-Step Procedure for Preparing a 10 mM **Trovirdine** Stock Solution

This protocol is for the preparation of 1 mL of a 10 mM **Trovirdine** stock solution. Adjust volumes as needed for different concentrations or volumes.

- Calculate the Required Mass of **Trovirdine**:
  - Use the formula:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
  - For a 10 mM solution in 1 mL using **Trovirdine** (MW: 337.24 g/mol):
    - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 337.24 \text{ g/mol} / 1000 = 3.37 \text{ mg}$
- Weighing the **Trovirdine**:
  - Tare a clean, dry microcentrifuge tube on the analytical balance.
  - Carefully weigh out 3.37 mg of **Trovirdine** powder into the tube.
- Dissolving in DMSO:
  - Add 1 mL of high-purity DMSO to the tube containing the **Trovirdine** powder.
  - Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
  - Visually inspect the solution to ensure there are no visible particles. If dissolution is slow, gentle warming in a water bath (not exceeding 40°C) or brief sonication can be used to aid the process.<sup>[7]</sup>
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.
  - Store the aliquots at -20°C or -80°C for long-term storage.<sup>[2][7]</sup> For short-term storage (days to weeks), 4°C can be used.<sup>[2]</sup>

- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

## Diagrams



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